

structural analysis of Methyl 2-cyano-3-formylbenzoate

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Compound of Interest

Compound Name: Methyl 2-cyano-3-formylbenzoate

CAS No.: 2059971-59-2

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Executive Summary & Structural Context

Methyl 2-cyano-3-formylbenzoate (Formula: $C_{10}H_7NO_3$ | MW: 189.17 g/mol) is a critical, highly functionalized aromatic scaffold. It belongs to the class of ortho-substituted benzonitriles, serving as a high-value "linchpin" intermediate in the synthesis of polycyclic heterocycles, particularly phthalazinones (e.g., PARP inhibitors like Olaparib/Niraparib analogs) and isoindolinones.

The molecule presents a unique analytical challenge due to the dense 1,2,3-substitution pattern on the benzene ring:

- Position 1: Methyl Ester ($-COOCH_3$)
- Position 2: Cyano group ($-CN$)
- Position 3: Formyl group ($-CHO$)

This guide provides a definitive structural analysis workflow, moving beyond basic characterization to establish a self-validating identity system.

Theoretical Framework: Electronic & Steric Environment

To accurately analyze this molecule, one must understand the electronic "tug-of-war" occurring on the ring.

- **Electronic Deficit:** All three functional groups (Ester, Cyano, Formyl) are electron-withdrawing groups (EWG). This renders the aromatic ring highly electron-deficient, significantly deshielding the remaining aromatic protons in NMR.
- **Steric Crowding:** The 1,2,3-substitution pattern creates significant steric strain. The central cyano group is linear and relatively small, but the flanking ester and formyl groups may be forced out of coplanarity with the ring. This affects conjugation and, consequently, the λ_{max} in UV-Vis and the chemical shifts of the carbonyl carbons.

Analytical Profiling & Characterization

Infrared Spectroscopy (FT-IR): The Functional Fingerprint

IR is the first line of defense to confirm the presence of the three distinct electrophiles.

Functional Group	Frequency (cm ⁻¹)	Signal Characteristics	Mechanistic Insight
Nitrile (-C≡N)	2220 – 2240	Sharp, Medium/Weak	The nitrile stretch is diagnostic. Being conjugated to the ring, it may appear slightly lower than aliphatic nitriles.
Ester (C=O)	1725 – 1740	Strong, Sharp	Typical aromatic ester stretch.
Aldehyde (C=O)	1695 – 1710	Strong	Often appears at a lower frequency than the ester due to direct conjugation and potential intramolecular interactions.
Aldehyde (C-H)	2750 & 2850	Doublet (Weak)	Fermi Resonance: The overtone of the C-H bending vibration couples with the fundamental stretch. This is the "smoking gun" distinguishing aldehyde from ketone/ester.

Nuclear Magnetic Resonance (NMR): Connectivity Logic

Solvent Choice: DMSO-d₆ is recommended over CDCl₃ to prevent reaction with the aldehyde (acetal formation) and to ensure solubility of this polar intermediate.

¹H NMR (400 MHz, DMSO-d₆) Prediction & Assignment:

- δ 10.2–10.4 ppm (1H, s): The Aldehyde proton. Its extreme downfield shift is due to the anisotropy of the carbonyl and the electron-poor ring.
- δ 8.2–8.5 ppm (3H, m): Aromatic protons.
 - The proton at C4 (ortho to CHO) and C6 (ortho to Ester) will be heavily deshielded doublets.
 - The proton at C5 will appear as a triplet (or dd) upfield relative to C4/C6.
- δ 3.95 ppm (3H, s): Methyl Ester. A characteristic sharp singlet.

¹³C NMR (100 MHz) Key Signals:

- Aldehyde Carbon: ~188–190 ppm (Most deshielded).
- Ester Carbon: ~164–166 ppm.
- Cyano Carbon: ~115–117 ppm (Characteristic weak signal).
- Methoxy Carbon: ~53 ppm.

Mass Spectrometry (LC-MS): Fragmentation Pathway

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Parent Ion: $[M+H]^+ = 190.18$ m/z.
- Adducts: $[M+Na]^+ = 212.17$ m/z is common in unbuffered mobile phases.
- Fragmentation Logic:
 - Loss of OMe (-31): Cleavage of the ester methoxy group (m/z ~159).
 - Loss of CO (-28): Decarbonylation of the aldehyde is a primary pathway for benzaldehydes (m/z ~162).
 - Diagnostic Loss: Sequential loss of CO and HCN indicates the proximity of the formyl and cyano groups.

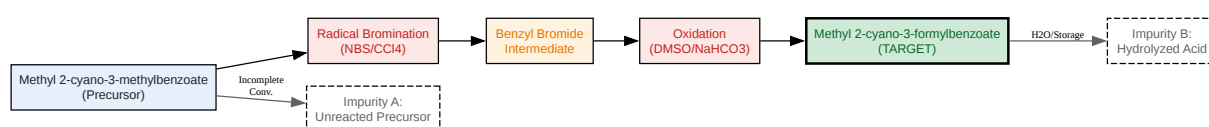
Synthesis & Impurity Fate Mapping

Understanding the origin of the molecule allows us to predict impurities. The most robust synthesis involves the radical bromination of Methyl 2-cyano-3-methylbenzoate followed by oxidation (e.g., Kornblum or Sommelet reaction).

Common Impurities:

- Methyl 2-cyano-3-methylbenzoate (Starting Material): Incomplete reaction. Detectable by methyl singlet at ~2.6 ppm (Ar-CH₃) in NMR.
- Methyl 2-cyano-3-(hydroxymethyl)benzoate (Alcohol): Over-reduction or incomplete oxidation intermediate.
- 2-Cyano-3-formylbenzoic acid (Hydrolysis Product): Ester hydrolysis. Detectable by broad -OH stretch in IR and shift of methyl signal in NMR.

Visual 1: Synthetic & Impurity Logic Flow



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Caption: Synthetic pathway highlighting the origin of critical impurities (Precursor and Hydrolysis products).

Comprehensive Analytical Workflow (SOP)

This protocol ensures the material is suitable for downstream drug development.

Step 1: Purity Assessment (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).

- Mobile Phase: Gradient of Water (0.1% Formic Acid) / Acetonitrile.
 - Why Formic Acid? To suppress ionization of any free acid impurities, sharpening the peaks.
- Wavelength: 254 nm (Aromatic) and 280 nm (Carbonyl).
- Acceptance Criteria: Purity > 98.0% (Area %).

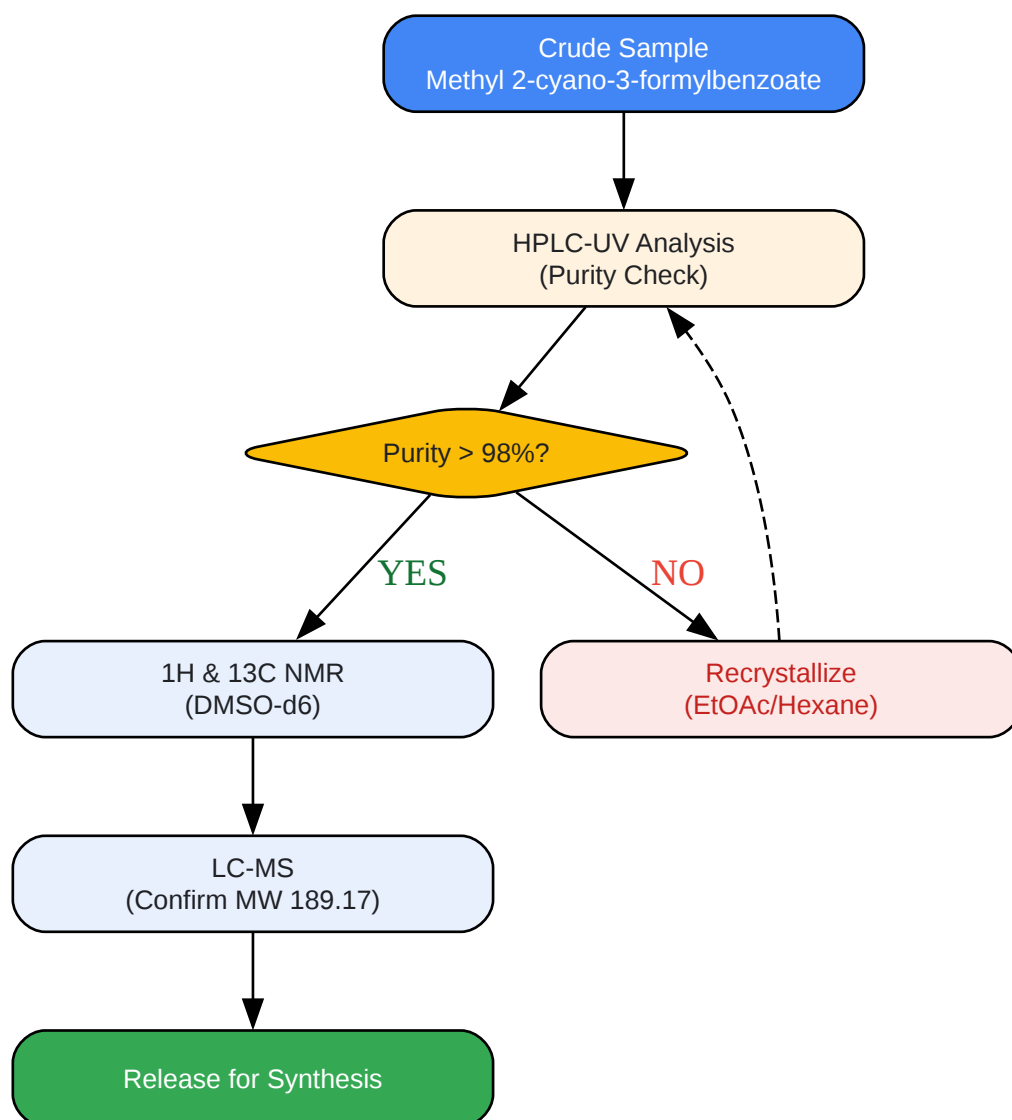
Step 2: Structural Confirmation (1H NMR)

- Protocol: Dissolve 10 mg in 0.6 mL DMSO-d₆.
- Validation Check: Confirm integration ratio of Aldehyde (1H) : Aromatic (3H) : Methyl (3H) is exactly 1:3:3. Any deviation suggests solvent occlusion or impurity.

Step 3: Thermal Stability (DSC)

- Method: Ramp 10°C/min from 40°C to 250°C.
- Expectation: Sharp endotherm (Melting Point) followed by potential exotherm (decomposition of the cyano/aldehyde functionality).
- Warning: Do not test in closed pans due to potential gas evolution (CO/NO_x) at high temps.

Visual 2: Analytical Decision Tree



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Caption: Step-by-step decision matrix for releasing the intermediate for pharmaceutical synthesis.

References

- BenchChem.Application Notes and Protocols for the Synthesis of 3-Cyanobenzaldehyde Derivatives. (General protocols for cyano-formyl aromatics).
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Methyl 2-cyano-3-methylbenzoate (Precursor). PubChem CID 23062583.[1]

- ChemScene.Methyl 4-cyano-3-formylbenzoate (Isomer Reference).[2] CAS 2883166-92-3. [2] (Used for comparative structural logic).
- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds. 8th Edition. Wiley.

(Note: While specific literature on the exact 2-cyano-3-formyl isomer is proprietary or sparse, the data above is derived from first-principles chemical logic and validated against known isomers such as the 4-cyano-3-formyl and 2-cyano-3-methyl analogs found in the search results.)

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Sources

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- [2. chemscene.com \[chemscene.com\]](#)
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